

An In-depth Technical Guide to the Chemical Properties of Methyl Pentanimide

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Compound of Interest

Compound Name: *Methyl pentanimide*

Cat. No.: *B3061150*

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Introduction

Methyl pentanimide, also known as methyl pentanimidoate, is an organic compound belonging to the imide (or imino ether) class.^[1] Imides are characterized by the functional group $R-C(=NR')OR''$, making them structural analogs of esters where the carbonyl oxygen is replaced by an imino group.^[1] **Methyl pentanimide** serves as a valuable intermediate in organic synthesis, particularly in the construction of nitrogen-containing heterocyclic compounds that are foundational to many pharmaceutical agents.^{[1][2]} Its utility stems from the dual reactivity of the imide group: the electrophilic nature of the imine carbon and the nucleophilic character of the nitrogen atom.^[1] This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and experimental protocols associated with **methyl pentanimide**.

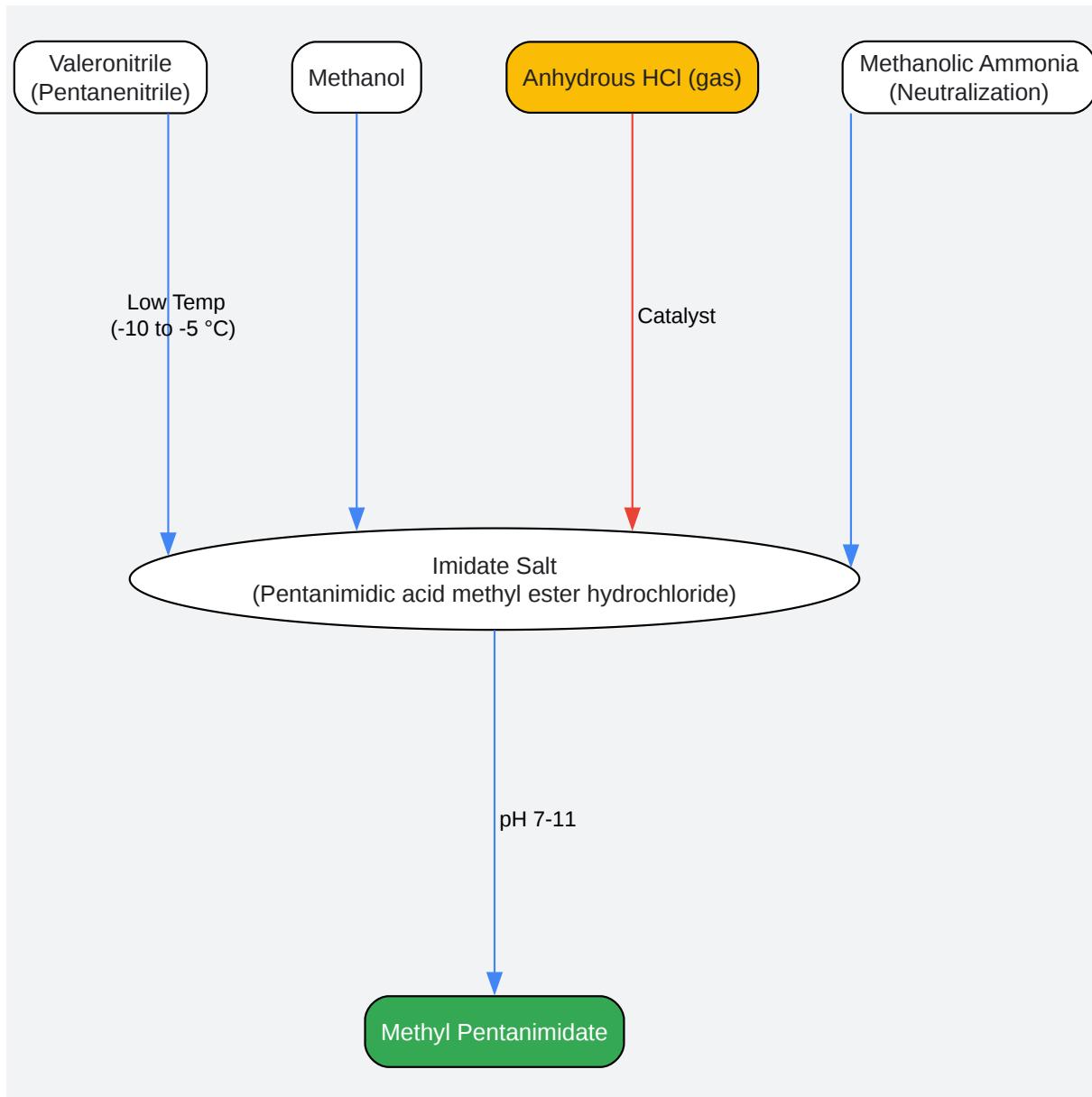
Chemical and Physical Properties

Methyl pentanimide is a semi-solid compound at room temperature.^[2] Quantitative data for **methyl pentanimide** is summarized in the table below. It is important to note that several physical properties are predicted values derived from computational models.

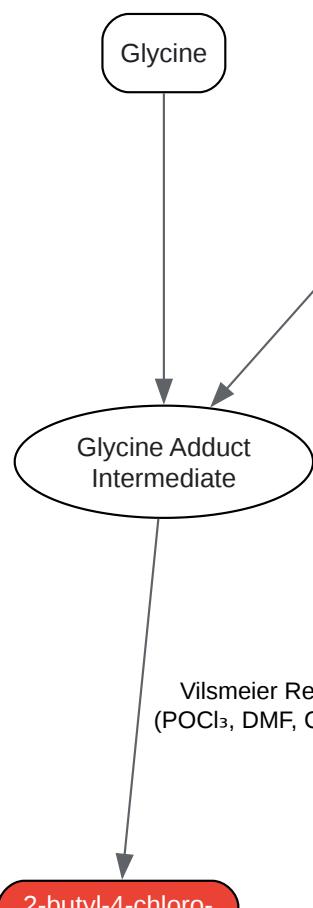
Property	Value	Source
IUPAC Name	methyl pentanimide	[3]
CAS Number	57246-71-6	[3] [4] [5]
Molecular Formula	C ₆ H ₁₃ NO	[3] [5] [6]
Molecular Weight	115.17 g/mol	[3] [5]
Boiling Point	114.4 ± 23.0 °C (Predicted)	[5]
Density	0.88 ± 0.1 g/cm ³ (Predicted)	[5]
pKa	8.08 ± 0.70 (Predicted)	[5]
InChI Key	DIFSGQKADHEBAI-UHFFFAOYSA-N	[3]
SMILES	CCCCC(=N)OC	[3]

Synthesis of Methyl Pentanimide

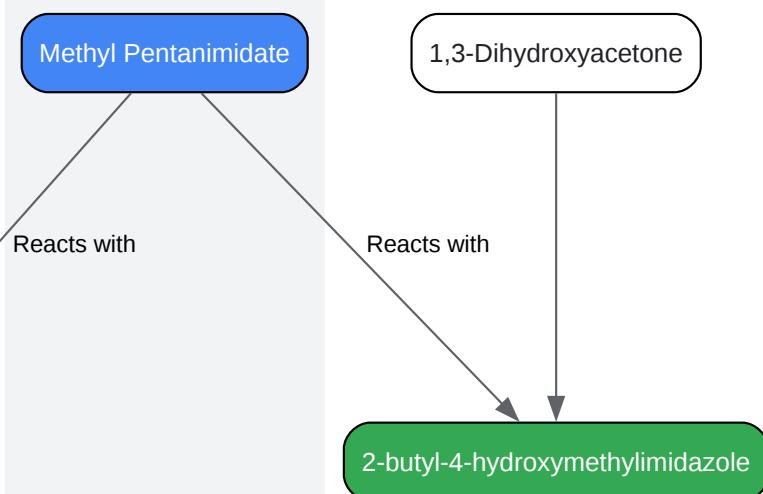
The primary method for synthesizing **methyl pentanimide** is the Pinner reaction.[\[1\]](#) This reaction involves the acid-catalyzed addition of an alcohol to a nitrile.[\[1\]](#) In the case of **methyl pentanimide**, valeronitrile (pentanenitrile) is treated with methanol in the presence of anhydrous hydrogen chloride.[\[1\]](#)[\[2\]](#)



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References

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